

Personal protective equipment for handling SK-216

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SK-216

Cat. No.: B10788246

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Essential Safety and Handling Guide for SK-216

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **SK-216**, a potent and selective inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1).

This document provides immediate, essential safety and logistical information for the proper handling of **SK-216** (CAS 654080-03-2). Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **SK-216** is presented below for easy reference.

Property	Value	Source
CAS Number	654080-03-2	Sigma-Aldrich, Tocris Bioscience[1]
Molecular Formula	C ₂₉ H ₂₉ NNa ₂ O ₆	Sigma-Aldrich
Molecular Weight	533.52 g/mol	Sigma-Aldrich
Appearance	White to beige powder/solid	Sigma-Aldrich
Solubility	H ₂ O: 0.5 mg/mL (with warming)	Sigma-Aldrich
Melting Point	>155 °C (decomposes)	Axon Medchem[2]
Storage Temperature	Room temperature; desiccated	Sigma-Aldrich

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **SK-216**. The toxicological properties of this compound have not been fully investigated, and therefore, it should be treated as potentially hazardous.

The following PPE is required:

- Respiratory Protection: All handling of **SK-216** powder must be conducted in a certified chemical fume hood to prevent inhalation.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn at all times. Gloves should be inspected before use and changed immediately if contaminated.[2]
- Eye Protection: Appropriate safety glasses or goggles are required to prevent eye contact with the powder or any solutions.[2]
- Skin and Body Protection: A lab coat must be worn to protect the skin and clothing.[2]

Operational and Disposal Plans

A systematic approach to the handling and disposal of **SK-216** is essential to minimize risk. The following step-by-step procedures provide clear guidance.

Handling Procedures:

- **Preparation:** Before handling, ensure that the chemical fume hood is functioning correctly and that all necessary PPE is readily available and in good condition.
- **Weighing and Aliquoting:** Conduct all weighing and preparation of stock solutions within the fume hood to avoid the generation of airborne dust.^[2] Avoid raising dust during handling.
- **Solution Preparation:** When dissolving **SK-216**, be aware of its limited solubility in water, which may require gentle warming.
- **Storage:** Store **SK-216** in a cool, dry, and well-ventilated place.^[2] It should be kept in a properly sealed container and protected from light and heat.^[2]

Spill Response:

- **Evacuate and Secure:** In the event of a spill, evacuate the immediate area if necessary and restrict access.
- **Small Spills (Powder):** For small powder spills, carefully vacuum or sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.^[2]
- **Small Spills (Solution):** For small solution spills, absorb the liquid with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.
- **Decontamination:** Following the removal of the spilled material, decontaminate the area and any affected equipment with a suitable solvent, such as alcohol, and ventilate the area.^[2]

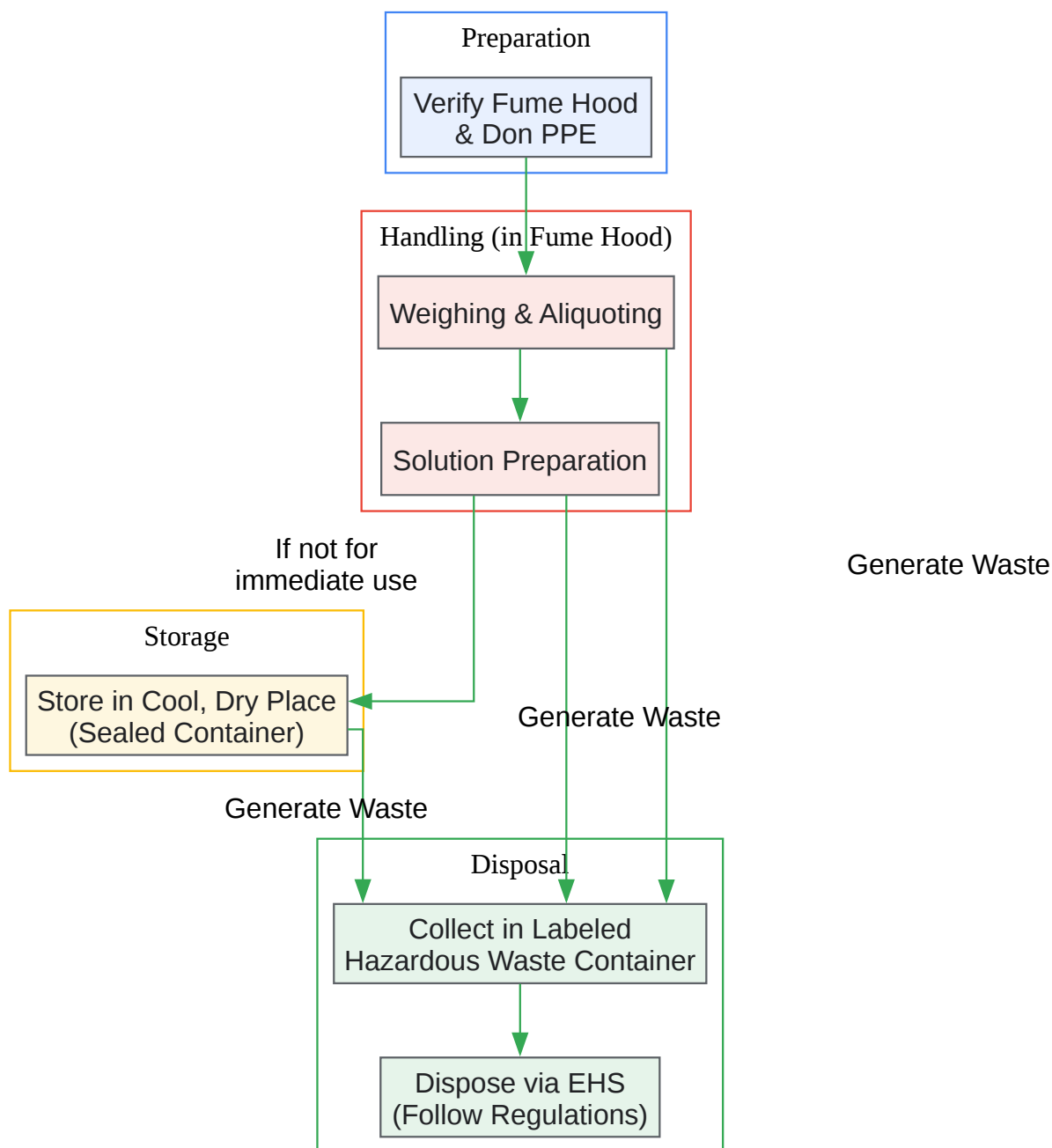
Disposal Plan:

- **Waste Collection:** All waste materials contaminated with **SK-216**, including empty containers, disposable PPE, and spill cleanup materials, must be collected in a designated, sealed, and properly labeled hazardous waste container.

- Disposal Method: Dispose of all **SK-216** waste in accordance with local, state, and federal regulations.^[2] Contact your institution's environmental health and safety (EHS) department for specific guidance on approved waste disposal procedures. Do not dispose of **SK-216** down the drain or in regular trash.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **SK-216** from receipt to disposal.



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Caption: Workflow for the safe handling of **SK-216**.

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References

- 1. documents.tocris.com [documents.tocris.com]
- 2. axonmedchem.com [axonmedchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling SK-216]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10788246#personal-protective-equipment-for-handling-sk-216]

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